

Application Notes and Protocols: 2-Methylamino-5-methyl-3-nitropyridine in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Methylamino-5-methyl-3-nitropyridine

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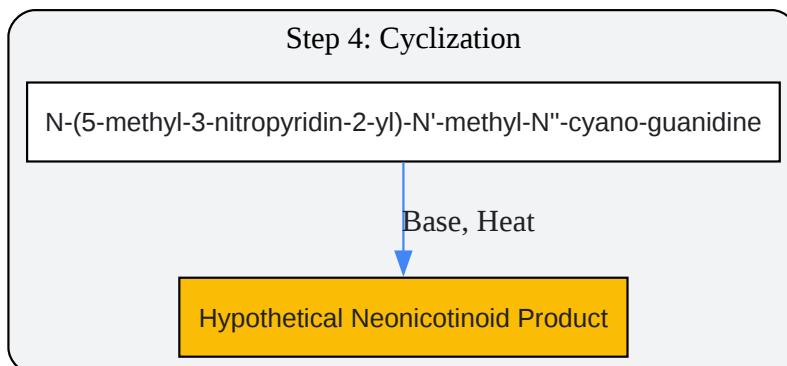
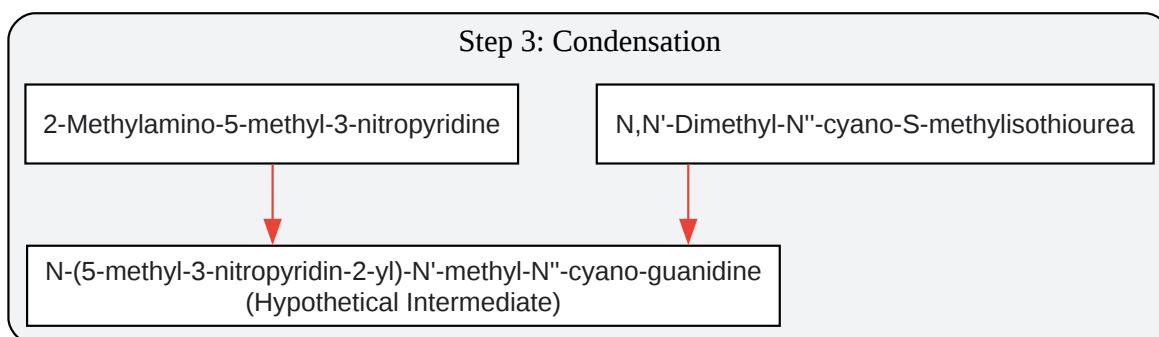
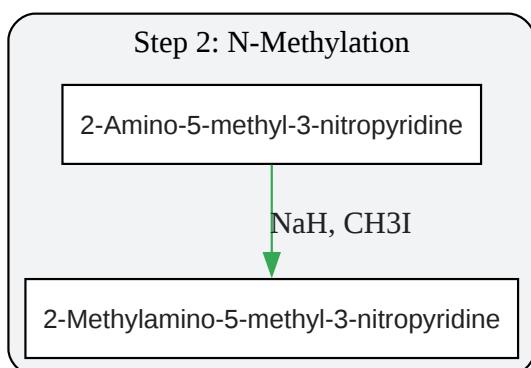
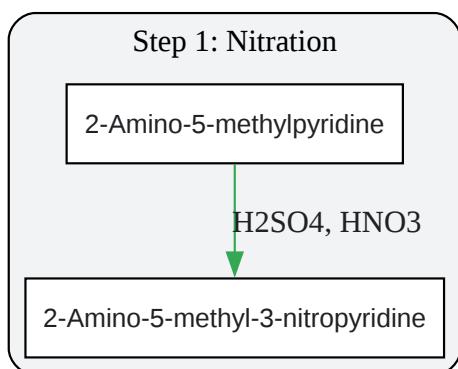
Introduction

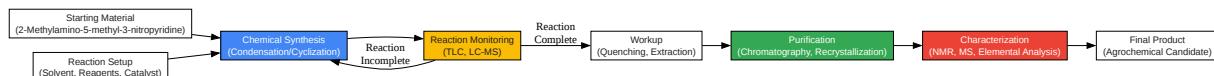
Substituted nitropyridines are pivotal intermediates in the synthesis of a wide array of agrochemicals, particularly within the neonicotinoid class of insecticides. These compounds act as potent agonists of insect nicotinic acetylcholine receptors (nAChRs). While direct literature on the application of **2-Methylamino-5-methyl-3-nitropyridine** in the synthesis of commercial agrochemicals is limited, its structural motifs are analogous to key precursors in the production of highly active insecticides.

This document provides a representative application of a 2-amino-substituted nitropyridine in the synthesis of a neonicotinoid insecticide, using a composite reaction scheme based on established synthetic routes for this class of compounds. The following protocols and data are presented to illustrate the potential utility of **2-Methylamino-5-methyl-3-nitropyridine** as a valuable building block in the discovery and development of novel agrochemicals.

Representative Synthetic Pathway

The following scheme illustrates a plausible synthetic route from a 2-aminopyridine precursor to a hypothetical neonicotinoid insecticide, highlighting the role of the nitropyridine intermediate.



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